

structure and molecular weight of Ald-PEG4-Azide

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Compound of Interest

Compound Name: Ald-PEG4-Azide

Cat. No.: B605289

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Technical Monograph: Ald-PEG4-Azide

Heterobifunctional Linker for Chemoselective Bioconjugation

Executive Summary

Ald-PEG4-Azide (Azido-PEG4-propionaldehyde) is a discrete, heterobifunctional polyethylene glycol linker designed for high-fidelity bioconjugation. It bridges the gap between amine-containing biomolecules (proteins, antibodies) and alkyne-tagged functional payloads via two orthogonal reaction pathways: reductive amination and Click Chemistry (CuAAC or SPAAC).

This guide details the physicochemical properties, reaction mechanisms, and validated protocols for utilizing **Ald-PEG4-Azide** in drug development and proteomic applications.

Part 1: Chemical Identity & Structural Analysis

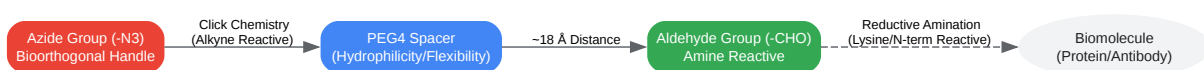
The precise definition of "PEG4" can vary between manufacturers. However, the discrete, single-molecular-weight species used in high-precision therapeutics is defined by the following parameters. The inclusion of a propionaldehyde group (rather than a formyl group directly on the ether oxygen) is a critical structural feature that enhances stability against beta-elimination.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Specification
Chemical Name	Azido-PEG4-aldehyde / 15-Azido-4,7,10,13-tetraoxapentadecanal
CAS Number	2030118-14-8
Molecular Formula	
Molecular Weight	275.30 Da
Physical State	Pale yellow to colorless oil/liquid
Solubility	Soluble in water, DMSO, DMF, DCM, Methanol
Spacer Length	~18 Å (Angstroms)
Purity Standard	>95% (determined by NMR/HPLC)

Structural Visualization

The diagram below illustrates the dual-functional architecture, highlighting the hydrophilic PEG spacer that improves the water solubility of hydrophobic payloads (e.g., cytotoxic drugs, fluorophores).[1]



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Figure 1: Functional architecture of **Ald-PEG4-Azide**. The PEG spacer isolates the reactive termini to prevent steric hindrance.

Part 2: Mechanistic Action & Reaction Logic

The Aldehyde Terminus (Amine Targeting)

The aldehyde group reacts with primary amines (

) to form a reversible Schiff base (imine). To create a stable, covalent linkage, this intermediate must be reduced.

- **Selectivity Control:** By adjusting the pH to 5.0–6.0, researchers can preferentially label the N-terminus of proteins (pKa ~7.6–8.0) over Lysine residues (pKa ~10.5), as the N-terminus remains unprotonated and nucleophilic at slightly acidic conditions.
- **Reagents:** Sodium cyanoborohydride () or Sodium triacetoxyborohydride () are required to reduce the imine to a stable secondary amine.

The Azide Terminus (Click Chemistry)

The azide group is chemically inert to most biological functional groups (amines, thiols, carboxyls), making it an ideal bioorthogonal handle.

- **CuAAC:** Copper-catalyzed Azide-Alkyne Cycloaddition (fast, requires Cu(I) catalyst).
- **SPAAC:** Strain-Promoted Azide-Alkyne Cycloaddition (Copper-free, uses DBCO/BCN cyclooctynes, biocompatible).

Part 3: Experimental Protocols

Protocol A: N-Terminal Protein PEGylation (Reductive Amination)

Objective: Conjugate **Ald-PEG4-Azide** to a protein N-terminus.

Reagents:

- Target Protein (1–5 mg/mL in Modification Buffer).
- Modification Buffer: 0.1 M Sodium Phosphate, 0.15 M NaCl, pH 6.0 (for N-term specificity).
Note: Avoid amine-containing buffers like Tris or Glycine.
- **Ald-PEG4-Azide** stock (250 mM in dry DMSO).

- (5 M stock in 1 M NaOH - Caution: Toxic).
- Quenching Buffer: 1 M Tris-HCl, pH 8.0.

Workflow:

- Equilibration: Buffer exchange the protein into Modification Buffer using a Zeba spin column or dialysis.
- Activation: Add **Ald-PEG4-Azide** to the protein solution at a 10–50 molar excess.
- Mixing: Briefly vortex and incubate for 1 hour at Room Temperature (RT) to allow Schiff base formation.
- Reduction: Add

to a final concentration of 20–50 mM.
 - Expert Insight: Add the reducing agent after the initial incubation to maximize imine formation, although simultaneous addition is common for robust proteins.
- Incubation: Incubate overnight at 4°C or 4 hours at RT.
- Quenching: Add Quenching Buffer to a final concentration of 50 mM Tris to terminate the reaction.
- Purification: Remove excess linker and byproducts via Desalting Column (MWCO 7k) or Dialysis.

Protocol B: Click Conjugation (SPAAC)

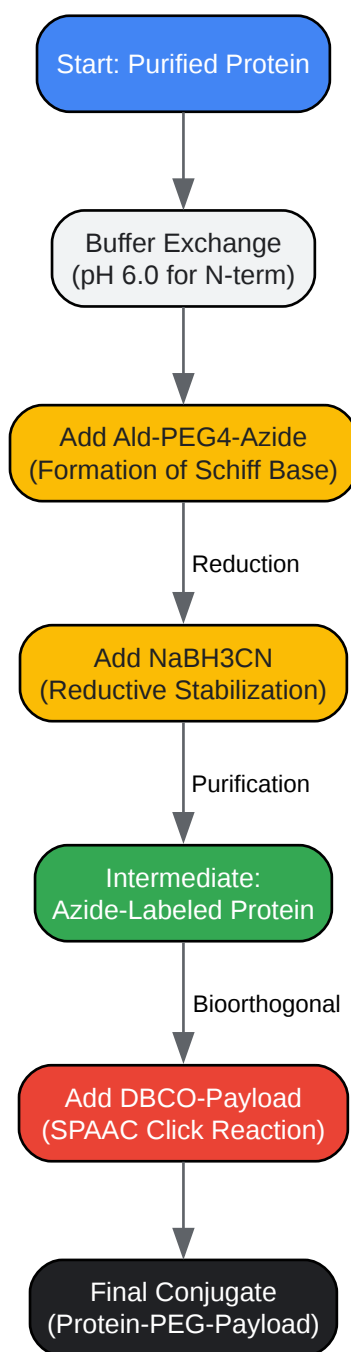
Objective: React the Azide-labeled protein with a DBCO-functionalized payload.

Workflow:

- Calculation: Calculate the concentration of Azide groups on the protein (often assumed 1:1 if site-specific, or determined via mass spec).

- Reaction: Add DBCO-Payload (e.g., DBCO-Fluor 545) at a 1.5–3.0 molar excess relative to the Azide.
- Conditions: Incubate for 2–4 hours at RT or overnight at 4°C. No catalyst is required.
- Validation: Verify conjugation via SDS-PAGE (molecular weight shift) or Mass Spectrometry.

Bioconjugation Logic Map



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Figure 2: Step-by-step workflow for sequential protein modification using **Ald-PEG4-Azide**.

Part 4: Storage & Critical Quality Attributes (CQAs)

To maintain the integrity of the aldehyde functionality, strict adherence to storage protocols is required.

- Oxidation Sensitivity: Aldehydes can oxidize to carboxylic acids upon exposure to air, rendering them unreactive toward amines.
 - Storage: Store at -20°C under an inert atmosphere (Argon/Nitrogen).
 - Handling: Allow the vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Azide Stability: While generally stable, azides are light-sensitive. Store in amber vials or wrap in foil.
- Reconstitution: Prepare fresh stock solutions in dry DMSO or DMF immediately before use. Do not store aqueous solutions of the linker for extended periods.

References

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Sources

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